

Introduction: The Critical Role of Purity in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name: *2-Chloro-1-(3-chloro-phenyl)-ethanol*

Cat. No.: *B026062*

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2-Chloro-1-(3-chloro-phenyl)-ethanol (CAS No. 106262-93-5) is a key chemical intermediate with significant applications in the pharmaceutical industry. Notably, it serves as a precursor in the synthesis of various active pharmaceutical ingredients (APIs), including the preparation of β 3-adrenergic receptor agonists and specific enantiomers like (R)-2-chloro-1-(m-chlorophenyl)ethanol.[1][2] The efficacy, safety, and stability of the final drug product are inextricably linked to the purity of its intermediates. Impurities, which can include unreacted starting materials, by-products, or stereoisomers, can lead to downstream reaction failures, reduced yields, and the formation of potentially toxic substances.

This guide provides detailed purification protocols for **2-Chloro-1-(3-chloro-phenyl)-ethanol**, designed for researchers, chemists, and process development professionals. The methodologies are grounded in the physicochemical properties of the molecule and are designed to be robust, scalable, and verifiable. We will explore essential techniques ranging from initial work-up to high-resolution chromatographic separation, explaining the scientific rationale behind each procedural choice.

Compound Profile & Safety Mandates

A thorough understanding of the compound's properties is fundamental to designing an effective purification strategy. The polarity of the hydroxyl group combined with the chloro-substituted phenyl ring dictates its solubility and chromatographic behavior, while its thermal stability influences the applicability of distillation methods.

Physicochemical Data Summary

The key properties of **2-Chloro-1-(3-chloro-phenyl)-ethanol** are summarized below.

Property	Value	Source
CAS Number	106262-93-5	[3]
Molecular Formula	C ₈ H ₈ Cl ₂ O	[3]
Molecular Weight	191.05 g/mol	[3]
Appearance	Colorless to Yellow Liquid	[3]
Boiling Point	284.6°C at 760 mmHg	[4]
Flash Point	119.4°C	[4]
pKa (Predicted)	12.94 ± 0.20	[3]
Refractive Index (Predicted)	1.568	[4]

GHS Hazard Information & Safe Handling Protocols

2-Chloro-1-(3-chloro-phenyl)-ethanol is classified with specific hazards that mandate strict safety protocols.[3][5] Adherence to these guidelines is non-negotiable for ensuring operator safety.

- Hazard Classification:
 - Skin Irritation (Category 2)[3]
 - Serious Eye Irritation (Category 2)[3]
 - May cause respiratory irritation (Category 3)[3][6]
- Mandatory Safety Precautions:
 - P280: Wear protective gloves, protective clothing, and eye/face protection.[6]
 - P261: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6]

- P271: Use only outdoors or in a well-ventilated area.[6]
- IF ON SKIN (P302+P352): Wash with plenty of water. If skin irritation occurs, seek medical attention.[3]
- IF IN EYES (P305+P351+P338): Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3]
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed.[6]

Purification Workflow: From Crude Reaction Mixture to High-Purity Isolate

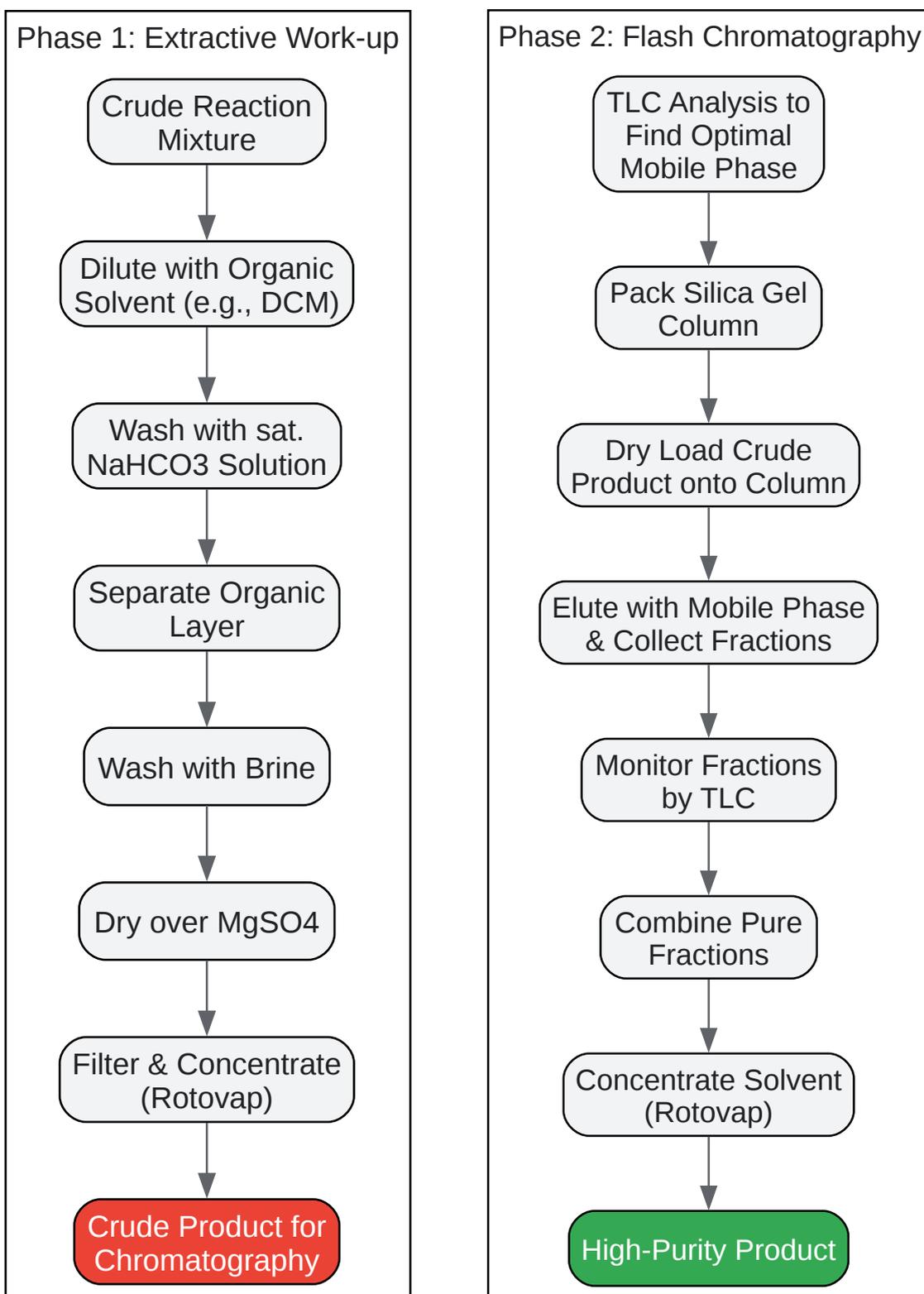
The purification of **2-Chloro-1-(3-chloro-phenyl)-ethanol** typically follows a multi-step approach, beginning with a preliminary clean-up via liquid-liquid extraction, followed by a high-resolution technique like flash column chromatography.

Phase 1: Aqueous Extractive Work-up

Causality: The initial step post-synthesis is designed to remove the bulk of inorganic salts, water-soluble reagents, and acidic or basic by-products. A mild basic wash, such as with sodium bicarbonate, is effective for neutralizing any residual acid catalysts or acidic impurities. This significantly reduces the complexity of the mixture before it is subjected to chromatography.

- **Quenching:** Cool the crude reaction mixture to room temperature.
- **Dilution:** Dilute the mixture with an appropriate organic solvent in which the target compound is highly soluble (e.g., Dichloromethane or Ethyl Acetate). A volume 3-5 times that of the initial reaction volume is recommended.
- **Transfer:** Transfer the diluted mixture to a separatory funnel.
- **Neutralizing Wash:** Add a saturated aqueous solution of sodium bicarbonate (NaHCO_3).^[7] Invert the funnel gently, venting frequently to release any evolved gas (CO_2). Shake vigorously for 1-2 minutes.

- Phase Separation: Allow the layers to separate completely. Drain and collect the bottom organic layer.
- Brine Wash: Wash the organic layer with a saturated aqueous solution of sodium chloride (brine). This step helps to break up any emulsions and removes the majority of residual water.
- Drying: Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).^[7]
- Filtration & Concentration: Filter off the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator to yield the crude, pre-purified product.



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Sources

- 1. researchgate.net [researchgate.net]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Page loading... [guidechem.com]
- 4. 2-Chloro-1-(3-chloro-phenyl)-ethanol | lookchem [lookchem.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. echemi.com [echemi.com]
- 7. pstorage-acis-6854636.s3.amazonaws.com [pstorage-acis-6854636.s3.amazonaws.com]
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